

Sodium D-Gluconate-13C6: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: Sodium D-Gluconate-13C6

Cat. No.: B1161276

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Part 1: Executive Summary & Immediate Safety Profile

Sodium D-Gluconate-13C6 (CAS: 527-07-1 unlabeled / Generic Labeled CAS often varies) is a stable isotope-labeled salt of gluconic acid. It is NOT radioactive. It is a Generally Recognized As Safe (GRAS) derivative used primarily as a tracer in metabolic flux analysis (MFA) and NMR spectroscopy.

Critical Distinction:

- **13C (Carbon-13):** Stable Isotope. Non-Radioactive. Handle as chemical waste.
- **14C (Carbon-14):** Radioisotope. Radioactive. Requires strict Radiation Safety Officer (RSO) protocols.

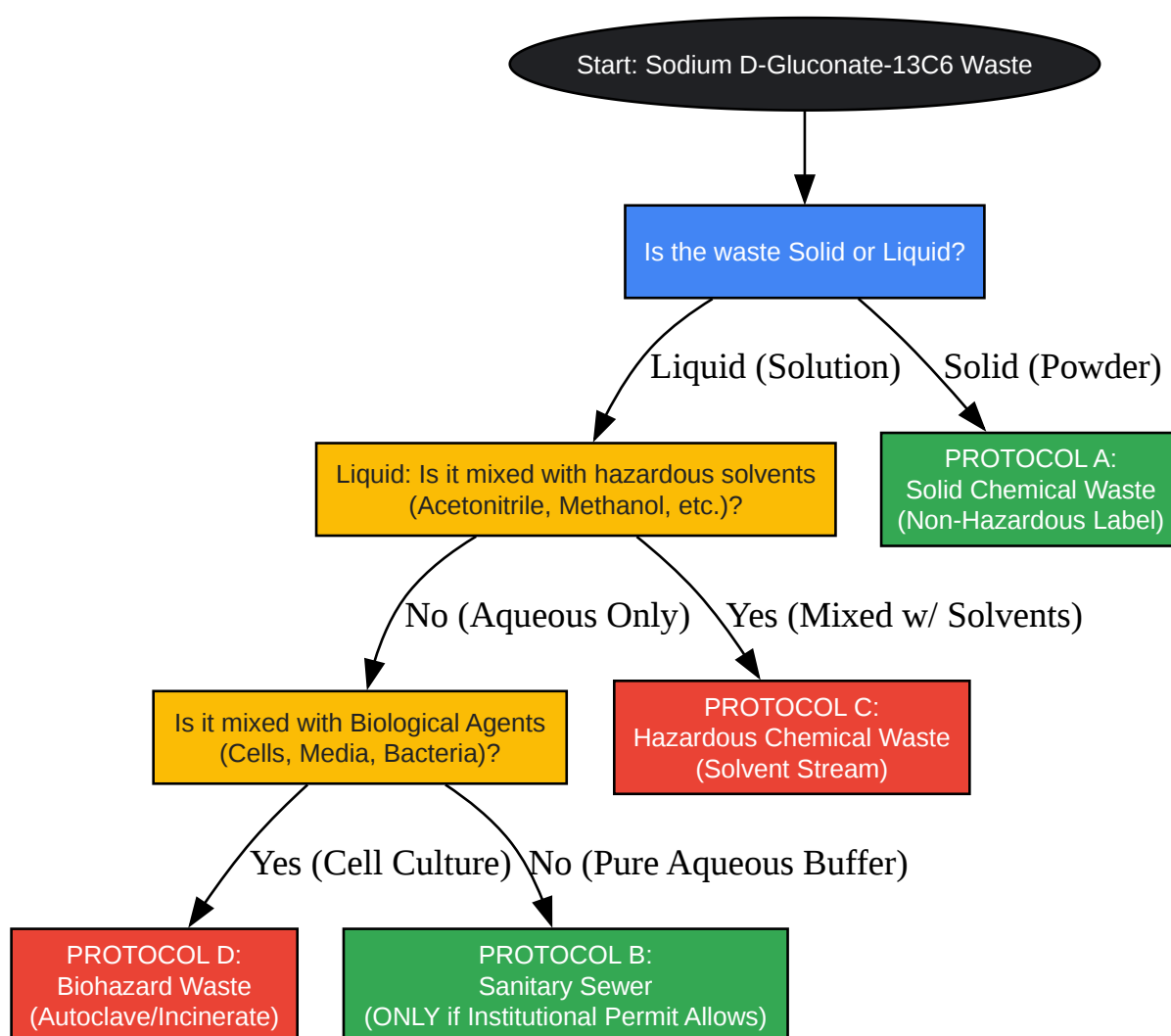
Do not dispose of **Sodium D-Gluconate-13C6** in radioactive waste bins. Doing so incurs unnecessary disposal costs and triggers false alarms in radiation safety audits.

Physical & Chemical Safety Data

Parameter	Specification	Safety Implication
Stability	Stable under normal T/P	No explosion/polymerization hazard.
Solubility	Highly soluble in water (~59 g/100 mL)	Aqueous disposal is chemically feasible but regulated by local permits.
RCRA Status	Non-Hazardous	Not listed as P, U, K, or F waste by the EPA.
Bio-Safety	Biodegradable	Low environmental impact; high biological oxygen demand (BOD).

Part 2: The Disposal Decision Matrix (Self-Validating System)

Effective disposal depends on the matrix the compound is currently in. Use the following logic flow to determine the correct waste stream.



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Figure 1: Decision logic for segregating stable isotope waste streams.

Part 3: Detailed Operational Protocols

Protocol A: Solid Waste (Excess Powder)

Applicability: Expired stock, spilled powder, or weighing boat residues.

- Segregation: Do not mix with "Sharps" or "Biohazard" bags.
- Container: Use a clear polyethylene bag or the original amber glass vial.
- Labeling: Apply a standard "Non-Hazardous Chemical Waste" label.

- Constituents: "**Sodium D-Gluconate-13C6** (99%)"^[1]
- Hazard Checkbox: Check "None" or "Non-Regulated."^[2]
- Disposal: Place in the lab's satellite accumulation area for Environmental Health & Safety (EHS) pickup.

Protocol B: Aqueous Solution (Drain Disposal)

Applicability: Pure water solutions, NMR samples in D2O (non-toxic), or buffer solutions.

- Prerequisite: You must verify your facility's Wastewater Discharge Permit. While Sodium Gluconate is biodegradable, many research institutes have a blanket "No Chemical Down Drain" policy to prevent salt buildup or monitoring interferences.
- Dilution: Flush with 20 volumes of tap water.
- Verification: Ensure pH is between 5.0 and 9.0 before discharge.
- Log: Record the disposal in your lab's chemical inventory system to reconcile mass balance.

Protocol C: Mixed Solvent Waste (HPLC/MS Effluent)

Applicability: Eluents containing Acetonitrile, Methanol, or Formic Acid.

- Classification: The hazard is driven by the solvent, not the gluconate.
- Container: HDPE Carboy (compatible with organics).
- Labeling: List all solvents + "Trace Sodium Gluconate-13C6".
- Warning: Do not autoclave this waste (flammability hazard).

Part 4: Scientific Integrity & Contamination Control

As a Senior Application Scientist, I must highlight a risk often overlooked in safety manuals: Isotopic Cross-Contamination.

While 13C-Gluconate is chemically safe, it is an analytical hazard in Mass Spectrometry (MS) cores.

- The Mechanism: ^{13}C -labeled compounds are "heavy." If ^{13}C -Gluconate dust contaminates a mass spectrometer's source or a sample prep area, it will artificially inflate the M+6 isotopologue signal in future experiments, ruining natural abundance baselines for weeks.
- The "Clean Bench" Rule:
 - Weighing: Always weigh ^{13}C compounds on a dedicated balance or use a disposable balance shield.
 - Spill Cleanup: If powder is spilled, clean with wet paper towels (solubilize it) rather than dry sweeping, which aerosolizes the ^{13}C .
 - Glassware: Triple rinse glassware with deionized water before sending it to the central wash facility to prevent enriching the common wash water with ^{13}C .

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 23672301, Sodium Gluconate. PubChem. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations, Title 40 CFR Part 261. Identification and Listing of Hazardous Waste. Available at: [\[Link\]](#)

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Sources

- [1. isotope.com \[isotope.com\]](https://www.isotope.com)
- [2. hillbrothers.com \[hillbrothers.com\]](https://www.hillbrothers.com)
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